

An In-depth Technical Guide to 2-Phenylacetaldehyde-d5: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Phenylacetaldehyde-d5

Cat. No.: B15136900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **2-Phenylacetaldehyde-d5**, a deuterated analog of 2-phenylacetaldehyde. This isotopically labeled compound is a valuable tool in metabolic research, pharmacokinetic studies, and reaction mechanism analysis.

Core Chemical Properties

2-Phenylacetaldehyde-d5 is a stable, solid compound at room temperature. Its key physical and chemical properties are summarized in the tables below. For properties where specific data for the deuterated form is not readily available, data for the non-deuterated analog (2-Phenylacetaldehyde) is provided as a close approximation.

Identifier and Structural Data

Property	Value	Reference
IUPAC Name	2-(2,3,4,5,6-pentadeuteriophenyl)acetaldehyde	
Synonyms	2-(Phenyl-d5)acetaldehyde	[1]
CAS Number	879549-73-2	
Molecular Formula	C ₈ H ₃ D ₅ O	[1]
Molecular Weight	125.18 g/mol	[1]
Canonical SMILES	C1=CC=C(C=C1)CC=O	
Isomeric SMILES	[2H]C1=C(C(=C(C(=C1[2H])[2H])CC=O)[2H])[2H]	
InChI	InChI=1S/C8H8O/c9-7-6-8-4-2-1-3-5-8/h1-5,7H,6H2/i1D,2D,3D,4D,5D	
InChI Key	DTUQWGWMMVIHBKE-RALIUCGRSA-N	

Physical and Chemical Properties

Property	Value (2-Phenylacetaldehyde-d5)	Value (2-Phenylacetaldehyde, approximation)	Reference
Physical State	Solid at room temperature	Colorless liquid	[2]
Boiling Point	Data not available	195 °C	[2]
Density	Data not available	~1.027 g/mL at 25 °C	[3]
Refractive Index	Data not available	n _{20/D} ~1.535	[3]
Storage	Recommended at -20°C (3-year stability) or 4°C (2-year stability)	2-8°C	[3]

Chemical Structure and Spectroscopic Analysis

The structure of **2-Phenylacetaldehyde-d5** consists of an acetaldehyde moiety attached to a phenyl group in which all five hydrogen atoms on the aromatic ring have been replaced by deuterium atoms. This isotopic labeling is the key feature that enables its use as a tracer in mass spectrometry-based studies.

Expected Spectroscopic Data

While specific spectra for **2-Phenylacetaldehyde-d5** are not widely published, the expected data can be inferred from the structure and comparison with the non-deuterated analog.

- ¹H NMR:** The proton NMR spectrum is expected to show signals corresponding to the aldehyde proton (CHO) and the methylene protons (-CH₂-). The characteristic signals for the aromatic protons, typically observed between 7.2 and 7.4 ppm for the non-deuterated compound, will be absent.
- ¹³C NMR:** The carbon-13 NMR spectrum will be similar to that of the non-deuterated compound, showing peaks for the carbonyl carbon, the methylene carbon, and the aromatic carbons. The signals for the deuterated carbons may show splitting due to carbon-deuterium coupling.

- Mass Spectrometry: The key feature in the mass spectrum will be the molecular ion peak, which will be shifted by +5 mass units compared to the non-deuterated compound due to the presence of five deuterium atoms. This distinct mass difference allows for its use as an internal standard and tracer in quantitative analysis by GC-MS or LC-MS.^[4]

Experimental Protocols

Synthesis of 2-Phenylacetaldehyde-d5

The most common method for the synthesis of **2-Phenylacetaldehyde-d5** is through the deuteration of 2-Phenylacetaldehyde.

General Protocol: Catalytic Hydrogen-Deuterium Exchange

- Reactants: 2-Phenylacetaldehyde, Deuterium gas (D_2), and a catalyst such as Palladium on carbon (Pd/C).
- Procedure: 2-Phenylacetaldehyde is dissolved in a suitable solvent. The Pd/C catalyst is added to the solution. The reaction vessel is then placed under an atmosphere of deuterium gas.
- Reaction Conditions: The mixture is stirred at a specific temperature and pressure for a sufficient time to allow for the exchange of the aromatic protons with deuterium.
- Work-up and Purification: After the reaction is complete, the catalyst is filtered off. The solvent is removed under reduced pressure, and the resulting **2-Phenylacetaldehyde-d5** is purified, typically by chromatography, to yield the final product.

Chemical Reactions

2-Phenylacetaldehyde-d5 is expected to undergo chemical reactions similar to its non-deuterated counterpart, including:

- Oxidation: It can be oxidized to 2-Phenylacetic acid-d5 using oxidizing agents like potassium permanganate ($KMnO_4$) or chromium trioxide (CrO_3).
- Reduction: It can be reduced to 2-Phenylethanol-d5 using reducing agents such as sodium borohydride ($NaBH_4$) or lithium aluminum hydride ($LiAlH_4$).

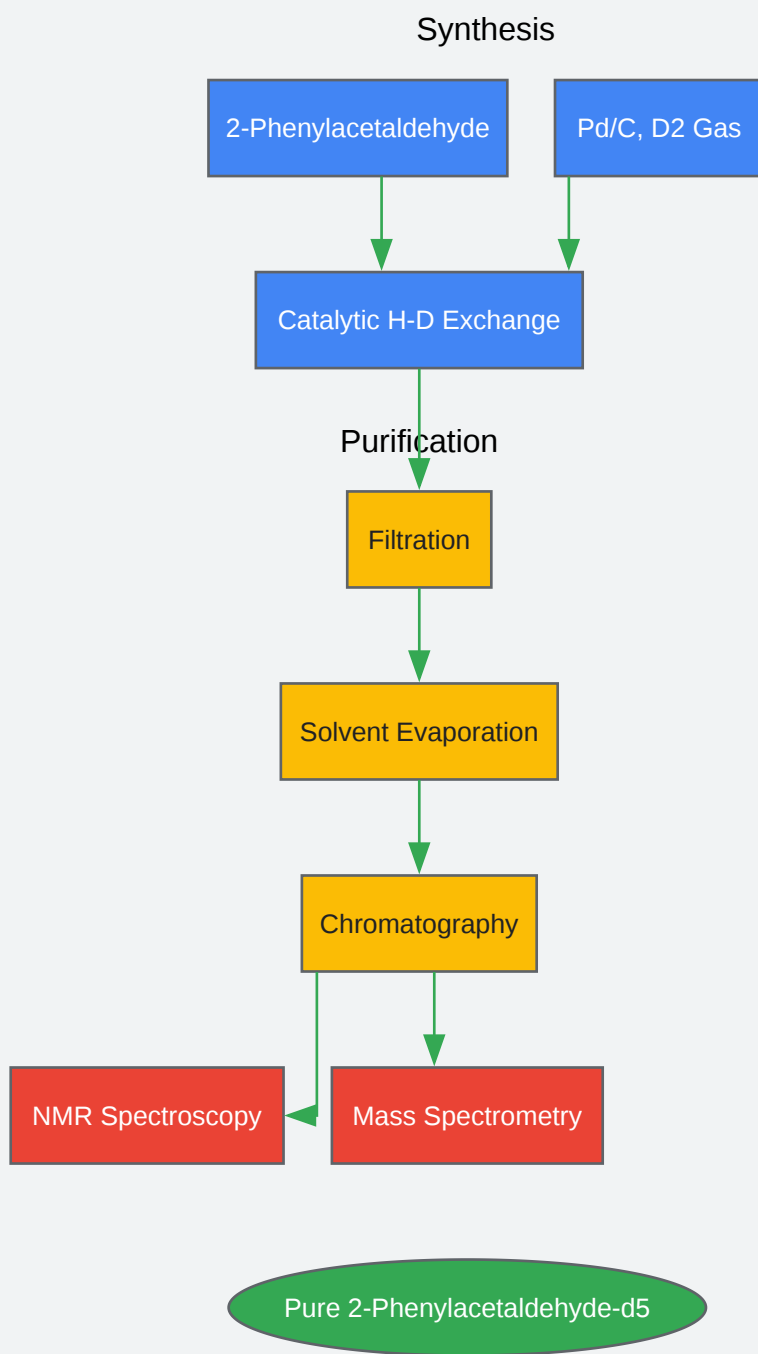
Applications in Research and Drug Development

The primary application of **2-Phenylacetaldehyde-d5** stems from the kinetic isotope effect, where the presence of heavier deuterium atoms can slow down metabolic processes. This makes it an invaluable tool for:

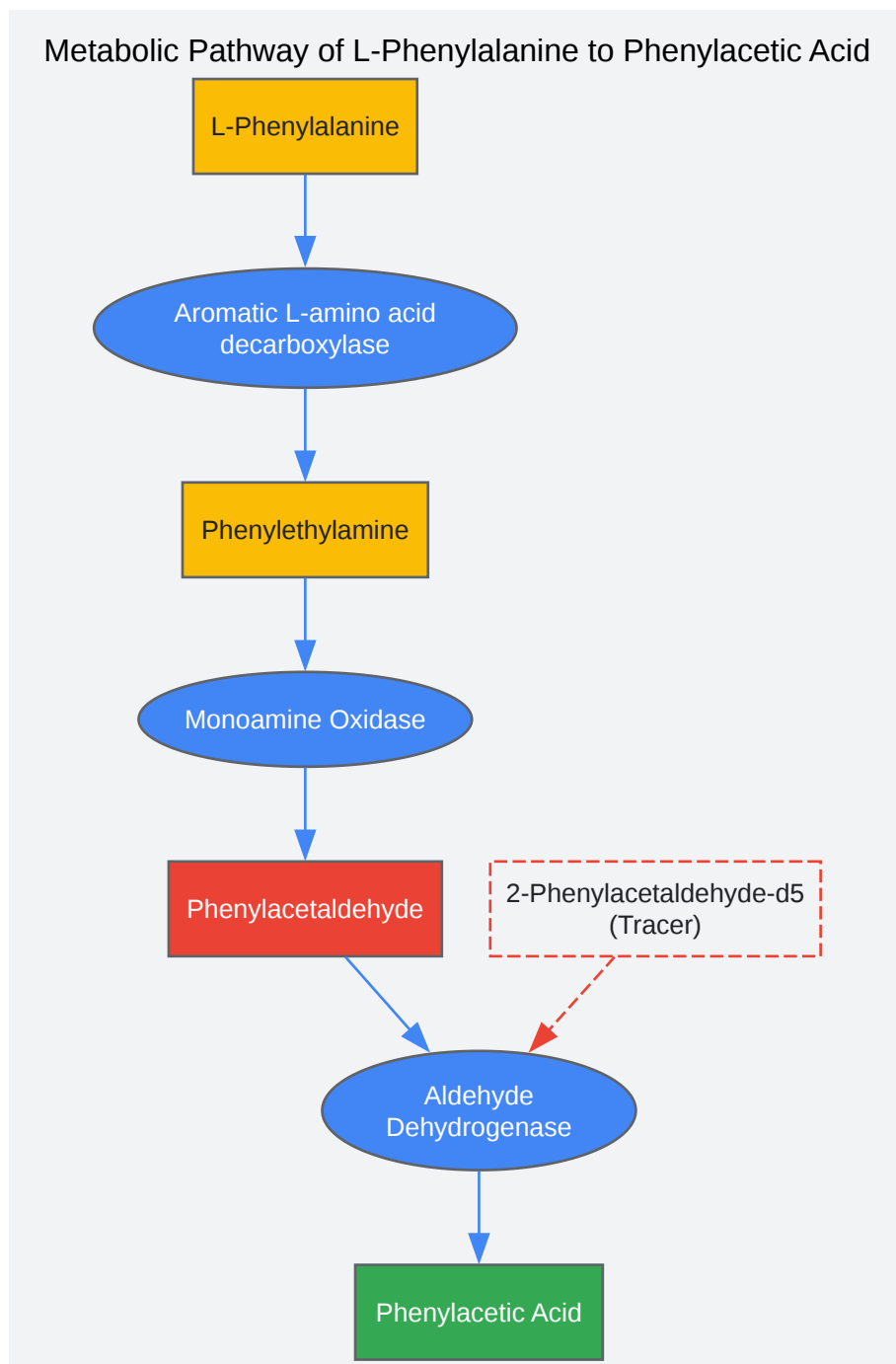
- **Metabolic Studies:** As a tracer to investigate metabolic pathways, such as the degradation of phenylalanine.[\[5\]](#)
- **Pharmacokinetic Studies:** To understand the absorption, distribution, metabolism, and excretion (ADME) of drugs containing a phenylacetaldehyde moiety.
- **Reaction Mechanism Studies:** As a tracer in chemical reactions to elucidate reaction pathways.

Visualizations

Synthesis and Characterization Workflow for 2-Phenylacetaldehyde-d5

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of **2-Phenylacetaldehyde-d5**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. Phenylacetaldehyde - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [3. CN104529728A - Synthesis method of phenylacetaldehyde - Google Patents](https://patents.google.com) [patents.google.com]
- [4. spectrabase.com](https://spectrabase.com) [spectrabase.com]
- [5. Phenethylamine - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Phenylacetaldehyde-d5: Chemical Properties and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15136900/docs#an-in-depth-technical-guide-to-2-phenylacetaldehyde-d5-chemical-properties-and-structure\]](https://www.benchchem.com/product/b15136900/docs#an-in-depth-technical-guide-to-2-phenylacetaldehyde-d5-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check